

# 1-Boc-4-nitroindole CAS number and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Boc-4-nitroindole

Cat. No.: B1344998

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## An In-depth Technical Guide to 1-Boc-4-nitroindole

This technical guide provides a comprehensive overview of **1-Boc-4-nitroindole**, a key intermediate in synthetic organic chemistry, particularly for researchers, scientists, and professionals in drug development.

### Chemical Identity and Properties

**1-Boc-4-nitroindole**, with the CAS number 913836-24-5, is a protected form of 4-nitroindole. [1] The tert-butyloxycarbonyl (Boc) protecting group on the indole nitrogen allows for selective reactions at other positions of the indole ring. Its chemical and physical properties are summarized below.

Table 1: Chemical Identification of **1-Boc-4-nitroindole**

Identifier	Value
CAS Number	913836-24-5[1][2][3]
IUPAC Name	tert-butyl 4-nitroindole-1-carboxylate[3]
Molecular Formula	C13H14N2O4[1][3]
Synonyms	1-Boc-4-Nitroindole[2]
Canonical SMILES	CC(C)(C)OC(=O)N1C=CC2=C1C=CC=C2-- INVALID-LINK--[O-][3]

Table 2: Physicochemical Properties of **1-Boc-4-nitroindole**

Property	Value
Molecular Weight	262.26 g/mol [3]
Melting Point	91-94°C[2]
Boiling Point	395.3°C at 760 mmHg[2]
Appearance	Yellow Crystalline Solid (based on 4-nitroindole)
Solubility	Soluble in acetone, dichloromethane, ethyl acetate, and methanol (based on 4-nitroindole). [4]

## Synthesis and Reactivity

The synthesis of **1-Boc-4-nitroindole** typically involves two key steps: the synthesis of the 4-nitroindole core followed by the protection of the indole nitrogen with a Boc group.

General Synthetic Workflow:



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Caption: General synthetic workflow for **1-Boc-4-nitroindole**.

#### Experimental Protocols:

Synthesis of 4-Nitroindole (Illustrative Example from Reissert Synthesis): The synthesis of 4-nitroindole can be achieved via methods like the Reissert indole synthesis.<sup>[5]</sup> A common procedure involves the reaction of ethyl N-(2-methyl-3-nitrophenyl)formimidate with diethyl oxalate in the presence of a base like potassium ethoxide.<sup>[5]</sup> The crude product can be purified by recrystallization from solvents such as methanol, ethanol, or acetonitrile.<sup>[5]</sup>

Boc-Protection of 4-Nitroindole (General Procedure): The protection of the indole nitrogen is a standard procedure in organic synthesis. A general protocol involves dissolving 4-nitroindole in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran). To this solution, di-tert-butyl dicarbonate (Boc<sub>2</sub>O) and a base (e.g., triethylamine or 4-dimethylaminopyridine) are added. The reaction is typically stirred at room temperature until completion, which can be monitored by thin-layer chromatography. Upon completion, the reaction mixture is worked up by washing with aqueous solutions to remove the base and any water-soluble byproducts. The organic layer is then dried, and the solvent is removed under reduced pressure to yield the crude **1-Boc-4-nitroindole**, which can be further purified by column chromatography or recrystallization.

## Spectroscopic Data

Spectroscopic data is crucial for the characterization of **1-Boc-4-nitroindole**.

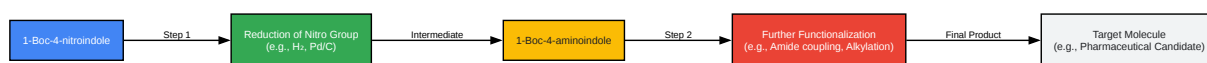
Table 3: Spectroscopic Data for **1-Boc-4-nitroindole**

Technique	Data
<sup>1</sup> H NMR	Spectral data available. <sup>[6]</sup>
<sup>13</sup> C NMR	Spectral data available. <sup>[6]</sup>
IR Spectroscopy	Spectral data available. <sup>[6]</sup>
Mass Spectrometry	Spectral data available. <sup>[6]</sup>

## Applications in Research and Development

**1-Boc-4-nitroindole** serves as a valuable building block in the synthesis of more complex molecules. The nitro group can be reduced to an amine, which can then be further functionalized. The Boc-protecting group allows for reactions at other positions of the indole ring without affecting the indole nitrogen. This makes it a key intermediate in the synthesis of various biologically active compounds and is noted as being in the product family of protein degrader building blocks.<sup>[1]</sup>

Role as a Synthetic Intermediate:



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Caption: Role of **1-Boc-4-nitroindole** as a synthetic intermediate.

## Safety and Handling

**1-Boc-4-nitroindole** is intended for research and development purposes only and is not for medicinal, household, or other uses.<sup>[2]</sup> Standard laboratory safety protocols should be strictly followed.

- Handling: Handle in a well-ventilated area. Wear suitable protective clothing, including gloves and safety goggles.<sup>[2]</sup> Avoid the formation of dust and aerosols.<sup>[2]</sup>
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[2]</sup>
- Hazards: While specific toxicity data for **1-Boc-4-nitroindole** is not readily available, it is advisable to handle it with care, avoiding contact with skin and eyes.<sup>[2]</sup> The safety data sheet (SDS) should be consulted for detailed information.<sup>[2]</sup>

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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